

Application Note: Quantitative Analysis of Trifluralin Residues by GC-MS/MS

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Compound of Interest

Compound Name: Trifluralin

Cat. No.: B1683247

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Abstract

This application note details a robust and sensitive method for the quantitative analysis of **trifluralin** residues in various matrices, such as soil, water, and agricultural products, using Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS). The protocol encompasses sample preparation using the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method, followed by instrumental analysis. The described GC-MS/MS method, operating in Multiple Reaction Monitoring (MRM) mode, provides high selectivity and sensitivity for the detection and quantification of **trifluralin**.

Introduction

Trifluralin is a selective, pre-emergence dinitroaniline herbicide used to control many annual grasses and broadleaf weeds in a variety of crops.[1][2][3] Due to its potential persistence in the environment and its classification as a possible human carcinogen, regulatory bodies worldwide have set maximum residue limits (MRLs) for **trifluralin** in food and environmental samples.[3] Consequently, sensitive and reliable analytical methods are required for monitoring its residues. GC-MS/MS offers excellent selectivity and sensitivity, making it a powerful technique for the trace-level quantification of **trifluralin** in complex matrices.[4]

Experimental

Sample Preparation: QuEChERS Method

The QuEChERS method is a widely adopted sample preparation technique that is simple, rapid, and effective for the extraction of pesticide residues from various matrices.

Materials:

- Homogenized sample (e.g., soil, produce)
- Acetonitrile (ACN)
- QuEChERS extraction salts (e.g., 4 g MgSO_4 , 1 g NaCl , 1 g trisodium citrate dihydrate, 0.5 g disodium hydrogen citrate sesquihydrate)
- Dispersive SPE (d-SPE) cleanup tubes (containing primary secondary amine (PSA) sorbent and anhydrous MgSO_4)
- Centrifuge
- Vortex mixer

Protocol:

- Weigh 10-15 g of the homogenized sample into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile to the tube.
- Add the QuEChERS extraction salts.
- Immediately cap and shake the tube vigorously for 1 minute.
- Centrifuge the tube at ≥ 3000 rcf for 5 minutes.
- Transfer a 1 mL aliquot of the upper acetonitrile layer into a 2 mL d-SPE tube.
- Vortex the d-SPE tube for 30 seconds.
- Centrifuge at ≥ 5000 rcf for 2 minutes.
- The resulting supernatant is ready for GC-MS/MS analysis.

GC-MS/MS Analysis

The analysis is performed on a gas chromatograph coupled to a triple quadrupole mass spectrometer.

Instrumentation:

- Gas Chromatograph: TRACE 1310 Gas Chromatograph or equivalent
- Mass Spectrometer: TSQ 8000 Triple Stage Quadrupole Mass Spectrometer or equivalent
- GC Column: J&W DB-5MS UI (30 m x 0.25 mm x 0.25 μ m) or similar

Instrumental Conditions:

Parameter	Value
GC Conditions	
Injection Volume	1-2 μ L
Inlet Temperature	250 $^{\circ}$ C
Injection Mode	Splitless
Oven Program	Initial 60 $^{\circ}$ C (hold 3 min), ramp to 180 $^{\circ}$ C at 20 $^{\circ}$ C/min (hold 3 min), ramp to 260 $^{\circ}$ C at 15 $^{\circ}$ C/min (hold 3 min), ramp to 300 $^{\circ}$ C at 10 $^{\circ}$ C/min (hold 6 min)
Carrier Gas	Helium, constant flow of 1 mL/min
MS/MS Conditions	
Ionization Mode	Electron Ionization (EI)
Ion Source Temp.	230 $^{\circ}$ C
Transfer Line Temp.	280 $^{\circ}$ C
Collision Gas	Nitrogen
Detection Mode	Multiple Reaction Monitoring (MRM)

MRM Transitions for **Trifluralin**:

Precursor Ion (m/z)	Product Ion (m/z) - Quantifier	Product Ion (m/z) - Qualifier	Collision Energy (V)
306.1	264.1	206.1	10

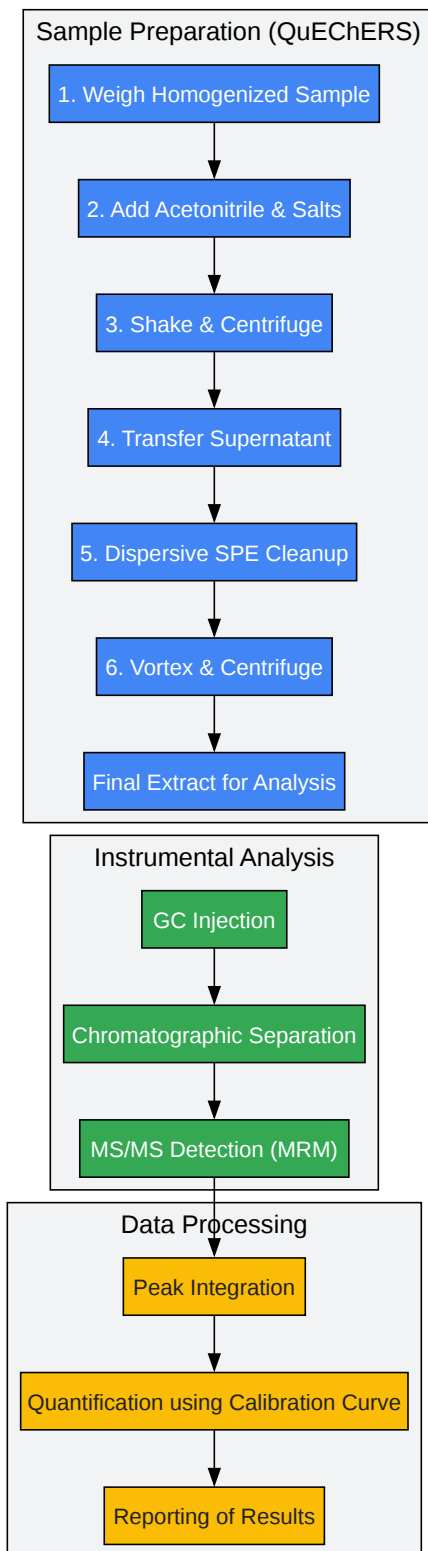
Quantitative Data

The performance of the GC-MS/MS method for **trifluralin** analysis is summarized in the table below. The data represents typical values obtained from validated methods.

Parameter	Typical Value
Limit of Detection (LOD)	0.02 µg/kg
Limit of Quantitation (LOQ)	0.002 - 0.05 mg/kg
Linearity Range	1 to 40 µg/L
Recovery	80% to 100%
Relative Standard Deviation (RSD)	≤ 10.3%

Visualizations

GC-MS/MS Workflow for Trifluralin Analysis

[Click to download full resolution via product page](#)Caption: Experimental workflow for **Trifluralin** residue analysis.

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